

Hexachloroethane Solubility in Organic Solvents: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexachloroethane

Cat. No.: B051795

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **hexachloroethane** in various organic solvents. The document is intended to be a valuable resource for researchers, scientists, and professionals in drug development who require detailed information on the solvation properties of this compound. The guide includes a summary of quantitative solubility data, detailed experimental protocols for solubility determination, and a visualization of a typical experimental workflow.

Core Data Presentation: Quantitative Solubility of Hexachloroethane

Hexachloroethane exhibits a wide range of solubility in organic solvents, a critical consideration for its use in synthesis, formulation, and other chemical processes. While qualitative descriptions indicate high solubility in many common organic solvents, comprehensive quantitative data remains somewhat limited in publicly accessible literature. The following table summarizes the available quantitative solubility data for **hexachloroethane** in various solvents.

| Solvent | Temperature (°C) | Solubility | Unit |
|------------------------|------------------|------------|----------|
| Water | 22 | 0.05 | g/L |
| Methanol | Not Specified | 10 | g/100 mL |
| Perfluorodibutyl ether | 25 | 0.474 | g/100g |
| Perfluorodibutyl ether | 35 | 0.7832 | g/100g |
| Perfluorotributylamine | 25 | 0.3959 | g/100g |
| Perfluorotributylamine | 35 | 0.5736 | g/100g |

Qualitative solubility information indicates that **hexachloroethane** is also soluble in ethanol, benzene, chloroform, and diethyl ether.[\[1\]](#)[\[2\]](#)

Experimental Protocols

The determination of solid-liquid solubility is a fundamental experimental procedure in chemistry. The following are detailed methodologies for two common and reliable methods used to determine the solubility of compounds like **hexachloroethane**.

Isothermal Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining the thermodynamic solubility of a solid in a liquid.

Principle: An excess amount of the solid solute is equilibrated with the solvent at a constant temperature. The concentration of the solute in the resulting saturated solution is then determined by a suitable analytical method.

Apparatus:

- Constant temperature water bath or incubator with shaking capabilities
- Sealed flasks or vials (e.g., screw-cap glass vials)
- Analytical balance

- Filtration apparatus (e.g., syringe filters with appropriate membrane material)
- Volumetric flasks and pipettes
- Analytical instrument for concentration measurement (e.g., UV-Vis spectrophotometer, HPLC, GC)

Procedure:

- **Preparation:** An excess amount of crystalline **hexachloroethane** is added to a known volume or mass of the desired organic solvent in a sealed flask. The excess solid is crucial to ensure that equilibrium with the solid phase is achieved.
- **Equilibration:** The flask is placed in a constant temperature shaker bath and agitated for a prolonged period (typically 24-72 hours) to ensure that equilibrium is reached. The temperature should be controlled to within $\pm 0.1^{\circ}\text{C}$.
- **Phase Separation:** After equilibration, the agitation is stopped, and the suspension is allowed to stand at the same constant temperature to allow the undissolved solid to sediment. A clear aliquot of the supernatant is then carefully withdrawn. To ensure the removal of all particulate matter, the aliquot is filtered through a membrane filter that is chemically inert to the solvent and does not absorb the solute.
- **Analysis:** The concentration of **hexachloroethane** in the clear, saturated filtrate is determined using a validated analytical method. This may involve appropriate dilution followed by analysis.
- **Data Reporting:** The solubility is typically reported in units such as grams per 100 g of solvent (g/100g), mole fraction (χ), or molarity (mol/L) at the specified temperature.

Gravimetric Method

The gravimetric method is a straightforward and accurate technique for determining solubility, particularly when the solute is non-volatile and thermally stable.

Principle: A known mass of a saturated solution is taken, and the solvent is evaporated. The mass of the remaining solute is then determined, allowing for the calculation of the original

concentration.

Apparatus:

- Constant temperature bath
- Erlenmeyer flasks with stoppers
- Analytical balance
- Drying oven
- Desiccator
- Filtration apparatus

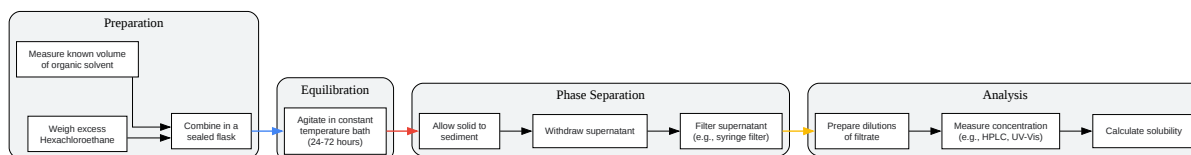
Procedure:

- **Preparation of Saturated Solution:** A saturated solution of **hexachloroethane** in the chosen organic solvent is prepared by adding an excess of the solid to the solvent in a flask.
- **Equilibration:** The flask is sealed and maintained at a constant temperature in a water bath, with periodic agitation, until equilibrium is reached.
- **Sample Collection:** A known mass of the clear supernatant of the saturated solution is carefully transferred to a pre-weighed, dry evaporating dish.
- **Solvent Evaporation:** The solvent is carefully evaporated from the dish. For volatile organic solvents, this may be done at room temperature in a fume hood or at a slightly elevated temperature in a drying oven, ensuring the temperature is well below the sublimation point of **hexachloroethane**.
- **Drying and Weighing:** The evaporating dish containing the solid residue is placed in a drying oven at a suitable temperature to remove any remaining solvent until a constant mass is achieved. The dish is cooled in a desiccator before each weighing to prevent the absorption of atmospheric moisture.

- Calculation: The mass of the dissolved **hexachloroethane** is the final constant mass of the dish and residue minus the initial mass of the empty dish. The mass of the solvent is the initial mass of the saturated solution minus the mass of the dissolved **hexachloroethane**. The solubility can then be expressed as grams of solute per 100 grams of solvent.

Mandatory Visualization

The following diagram illustrates a generalized workflow for the experimental determination of **hexachloroethane** solubility using the isothermal shake-flask method coupled with analytical concentration measurement.



[Click to download full resolution via product page](#)

Caption: Workflow for determining **hexachloroethane** solubility.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Hexachloroethane CAS#: 67-72-1 [m.chemicalbook.com]
- 2. Hexachloroethane 99 67-72-1 [sigmaaldrich.com]

- To cite this document: BenchChem. [Hexachloroethane Solubility in Organic Solvents: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051795#hexachloroethane-solubility-in-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com